

Comparative Efficacy and Mechanisms of "cis-Tonghaosu" Bearing Essential Oil and Synthetic Pesticides

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Compound of Interest

Compound Name: *cis-Tonghaosu*

Cat. No.: B6162299

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This guide provides a comparative analysis of the insecticidal properties of the essential oil of *Chrysanthemum coronarium*, which contains "**cis-Tonghaosu**" ((Z)-2-(2,4-Hexadiynylidene)-1,6-dioxaspiro[4.4]non-3-ene), and commonly used synthetic pesticides. The comparison is based on available experimental data on their efficacy against stored product insects, primarily *Sitophilus granarius* (granary weevil) and *Tribolium confusum* (confused flour beetle). Due to the limited availability of public data on the isolated "**cis-Tonghaosu**," this guide will focus on the activity of the essential oil as a whole, with the understanding that "**cis-Tonghaosu**" is a significant constituent.

Executive Summary

The essential oil of *Chrysanthemum coronarium* demonstrates notable insecticidal activity against key stored product pests. While generally less potent than the synthetic pesticides evaluated, it presents a potential bio-based alternative. Synthetic pesticides like organophosphates and pyrethroids exhibit high toxicity at low concentrations but are associated with environmental and health concerns. This guide presents a data-driven comparison of their efficacy and outlines the experimental methodologies used for their evaluation.

Quantitative Efficacy Comparison

The following tables summarize the available quantitative data on the toxicity of Chrysanthemum coronarium essential oil and selected synthetic pesticides against Sitophilus granarius and Tribolium confusum. Lethal Concentration 50 (LC50) and Lethal Dose 50 (LD50) values are standard measures of pesticide toxicity, representing the concentration or dose required to kill 50% of a test population.

Table 1: Fumigant Toxicity against Sitophilus granarius Adults

Pesticide/Active Ingredient	LC50 (ppm)	Exposure Time	Reference
Chrysanthemum coronarium Essential Oil (Palizin)	1793.6	24 hours	[1] [2]
Chrysanthemum coronarium Essential Oil (Tondexir)	1947.8	24 hours	[1] [2]
Pirimiphos-methyl	0.74	Not Specified	[3]
Malathion	7.08	Not Specified	
Deltamethrin	9.11	Not Specified	
Phosphine	~11.2 (for susceptible strains)	24 hours	

Table 2: Contact Toxicity against Tribolium confusum Adults

Pesticide/Active Ingredient	LC50 (µg/cm ²)	Exposure Time	Reference
Chrysanthemum coronarium Flowers Essential Oil	Not available	-	
Pirimiphos-methyl	0.007	24 hours	
Chlorpyrifos	Not specified, but higher than pirimiphos-methyl	24 hours	
Malathion	Not specified, but higher than pirimiphos-methyl	24 hours	
Cyfluthrin	Not specified, but higher than pirimiphos-methyl	24 hours	
Cypermethrin	Not specified, but higher than pirimiphos-methyl	24 hours	
Deltamethrin	LD50: 1.3-40.6 fold more toxic than other organophosphates	Not Specified	

Note: Direct comparative LC50 values for Chrysanthemum coronarium essential oil via contact toxicity on *T. confusum* were not readily available in the reviewed literature.

Mechanisms of Action: A Comparative Overview

The insecticidal activity of a substance is determined by its mechanism of action, which is the specific biochemical process it disrupts in the target pest.

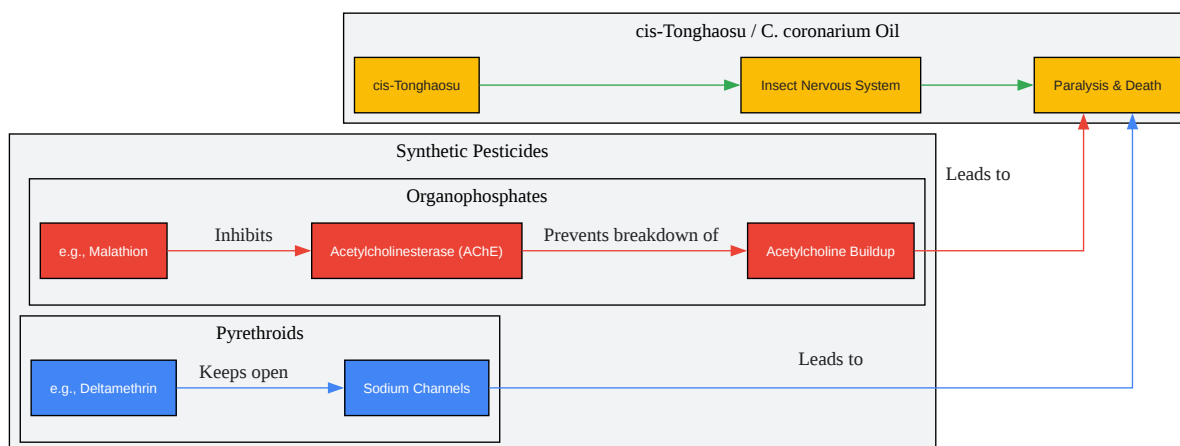
"cis-Tonghaosu" and Chrysanthemum coronarium Essential Oil

The precise mechanism of action for "**cis-Tonghaosu**" has not been extensively elucidated in the available literature. However, compounds from Chrysanthemum species, such as pyrethrins, are known neurotoxins. They act on the nervous systems of insects, causing paralysis and death. It is plausible that "**cis-Tonghaosu**," as a constituent of Chrysanthemum coronarium essential oil, contributes to a similar neurotoxic effect. The insecticidal activity of essential oils is often attributed to a synergistic effect of their various components.

Synthetic Pesticides

Synthetic pesticides have well-defined mechanisms of action, which are categorized into different classes.

- **Organophosphates** (e.g., Pirimiphos-methyl, Malathion, Chlorpyrifos): These compounds inhibit the enzyme acetylcholinesterase (AChE) in the insect's nervous system. This leads to an accumulation of the neurotransmitter acetylcholine, causing continuous nerve stimulation, paralysis, and death.
- **Pyrethroids** (e.g., Deltamethrin, Cypermethrin, Cyfluthrin): These synthetic analogues of pyrethrins also target the insect's nervous system. They work by keeping sodium channels in nerve cells open, leading to repetitive nerve impulses, paralysis, and death.
- **Fumigants** (e.g., Phosphine): Phosphine is a respiratory poison. Its mechanism is complex and involves the disruption of mitochondrial respiration, leading to the generation of reactive oxygen species and subsequent oxidative damage to cells.



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Figure 1: Simplified signaling pathways of pesticide mechanisms.

Experimental Protocols

The following are detailed methodologies for key experiments cited in the comparison of "**cis-Tonghaosu**" bearing essential oil and synthetic pesticides.

Fumigant Toxicity Bioassay for Stored-Product Insects

This method is used to assess the toxicity of volatile compounds, such as essential oils and fumigants, against stored-product pests.

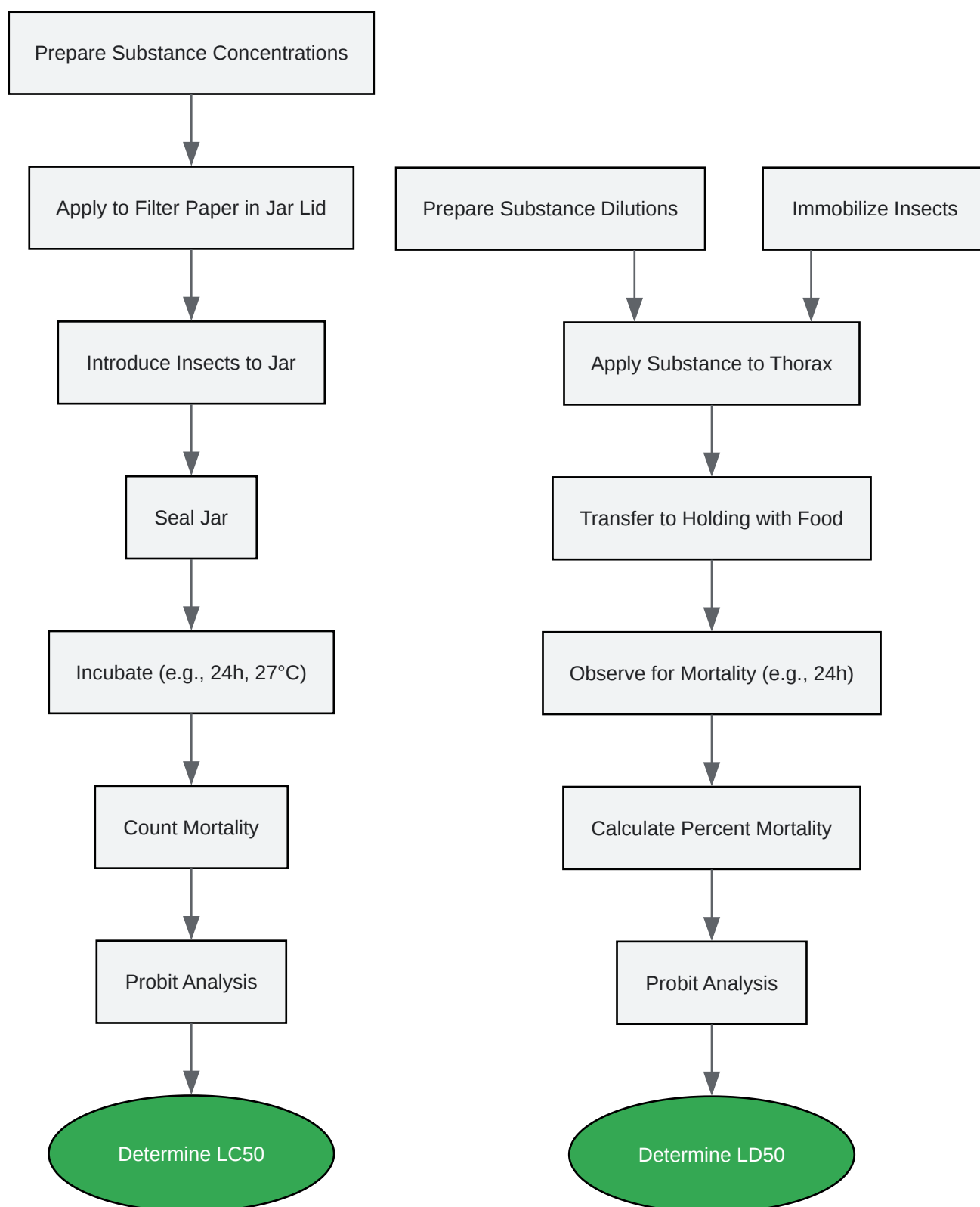
Objective: To determine the LC50 of a fumigant against a target insect species.

Materials:

- Glass jars or vials of a known volume (e.g., 60 mL) with airtight screw caps.
- Whatman No. 1 filter paper discs.
- Micropipette.
- Test insects (e.g., *Sitophilus granarius* adults, 1-7 days old).
- Test substance (e.g., *Chrysanthemum coronarium* essential oil or a synthetic fumigant like phosphine).
- Solvent (if required for dilution).
- Controlled environment chamber (25-30°C, 60-70% relative humidity).

Procedure:

- Prepare a range of concentrations of the test substance.
- Attach a filter paper disc to the inner surface of the screw cap of each jar.
- Apply a specific volume of a given concentration of the test substance to the filter paper.
- Introduce a known number of insects (e.g., 10-20 adults) into each jar.
- Seal the jars tightly. A control group with no test substance is also prepared.
- Place the jars in a controlled environment chamber for a specified exposure period (e.g., 24, 48, or 72 hours).
- After the exposure period, count the number of dead insects in each jar.
- Calculate the percentage mortality for each concentration, correcting for any mortality in the control group using Abbott's formula.
- Use probit analysis to determine the LC50 value.





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